

Application Notes and Protocols for Measuring GAPDH Inhibition by GAPDH-IN-1

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Compound of Interest

Compound Name: *GAPDH-IN-1*

Cat. No.: *B15340788*

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Introduction to GAPDH and its Inhibition

Glyceraldehyde-3-phosphate dehydrogenase (GAPDH) is a crucial enzyme best known for its role in the sixth step of glycolysis, where it catalyzes the conversion of glyceraldehyde-3-phosphate (G3P) to 1,3-bisphosphoglycerate.[1][2] Beyond this fundamental metabolic function, GAPDH is a "moonlighting" protein implicated in a variety of non-glycolytic processes, including transcription activation, initiation of apoptosis, and vesicle trafficking.[1] Its diverse roles make it a significant target in various diseases, including cancer and neurodegenerative disorders.[2]

GAPDH-IN-1 is a covalent inhibitor of GAPDH.[3] It has been shown to inhibit the enzymatic activity of GAPDH with an IC₅₀ of 39.31 μ M in HEK293 cell lysates. The mechanism of action involves the formation of a covalent adduct with an aspartic acid residue in the active site, which displaces the essential cofactor NAD⁺. This specific inhibition allows for the targeted study of GAPDH function and its potential as a therapeutic target.

These application notes provide detailed protocols for measuring the enzymatic activity of GAPDH and for determining the inhibitory potency of **GAPDH-IN-1**.

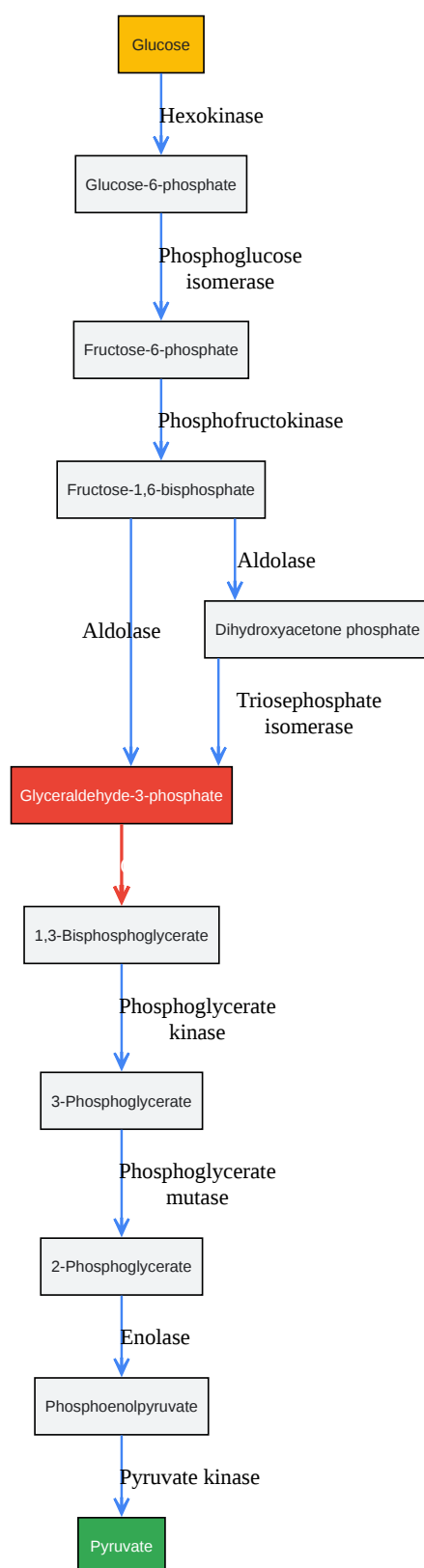
Data Presentation: Quantitative Inhibition Data

A summary of the quantitative data for the inhibition of GAPDH by **GAPDH-IN-1** is presented in the table below.

Inhibitor	Target	IC50 (μM)	Cell Line/System	Notes
GAPDH-IN-1	GAPDH	39.31	HEK293 cell lysate	Covalent inhibitor that forms an adduct with an active site aspartic acid.
GAPDH-IN-1	GAPDH	50.64	HEK293 cells	Inhibition of cell viability.

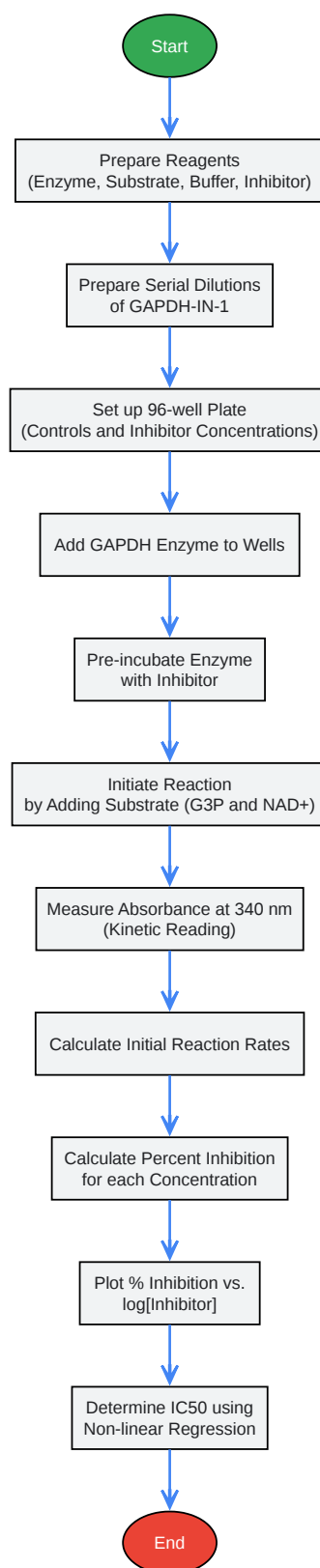
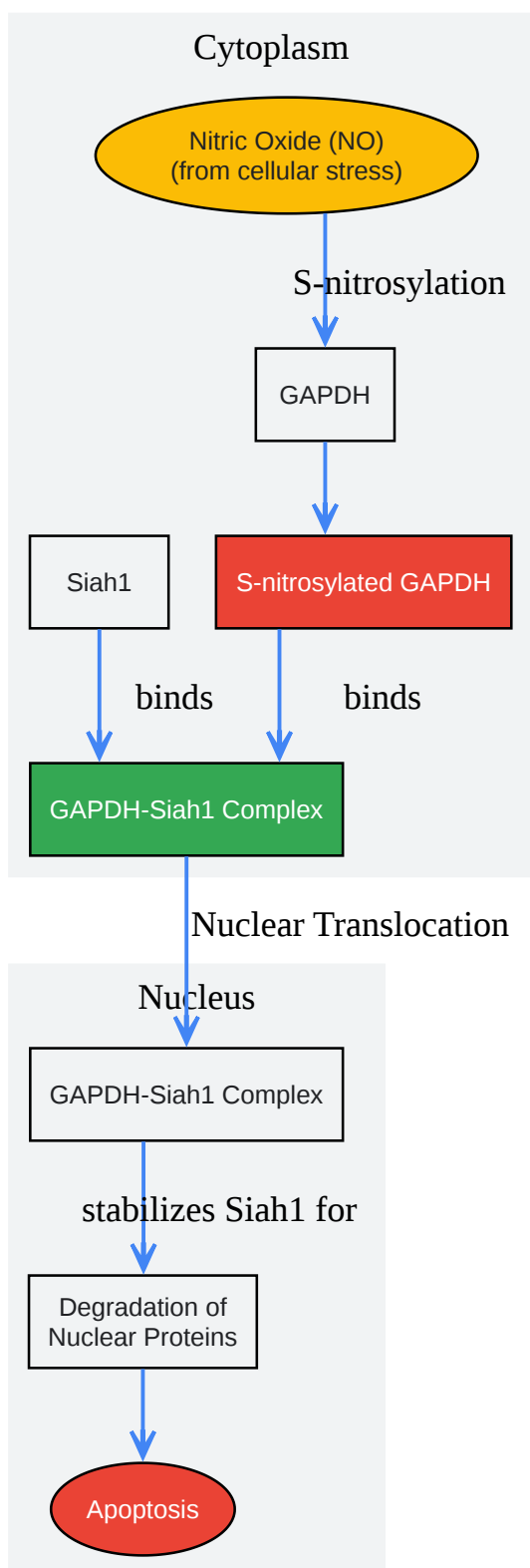
Mandatory Visualizations

Signaling and Experimental Workflow Diagrams



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Figure 1: Role of GAPDH in the Glycolytic Pathway.



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